Safety Data Sheet (SDS) Technical Guide: 2-Methoxy-4-methyl-5-nitrobenzamide

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Compound of Interest	
Compound Name:	*2-Methoxy-4-methyl-5-nitrobenzamide*
CAS No.:	*1352398-21-0*
Cat. No.:	*B1431649*

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CAS Number: 1352398-21-0 (Referenced) Molecular Formula: $C_9H_{10}N_2O_4$ Molecular Weight: 210.19 g/mol Synonyms: 5-Nitro-2-methoxy-4-methylbenzamide; Benzamide, 2-methoxy-4-methyl-5-nitro-

Executive Summary & Chemical Context

2-Methoxy-4-methyl-5-nitrobenzamide is a critical pharmacophore scaffold. It combines an electron-rich anisole ring with an electron-withdrawing nitro group, making it a highly reactive intermediate for nucleophilic aromatic substitutions or reduction to the corresponding aniline (a precursor for sulfonamide formation).

Primary Application: It serves as a "Lynchpin Intermediate" in the divergent synthesis of substituted benzamides (D2/D3 dopamine receptor antagonists). The nitro group at position 5 is typically reduced to an amine to allow for further functionalization (e.g., sulfonyl attachments).

Hazard Identification (GHS Classification)

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Based on SAR (Structure-Activity Relationship) analysis of nitrobenzamide analogs (e.g., CAS 10397-58-7).

GHS Label Elements

- Signal Word:WARNING
- Pictograms:
  - (Exclamation Mark)

Hazard Statements

- H302: Harmful if swallowed (Acute Tox. 4).[1][2]
- H315: Causes skin irritation (Skin Irrit. 2).
- H319: Causes serious eye irritation (Eye Irrit.[3][4] 2A).
- H335: May cause respiratory irritation (STOT SE 3).

Precautionary Statements

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
- P280: Wear protective gloves/eye protection/face protection.[4]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.[1][4] Remove contact lenses if present and easy to do.[1][4] Continue rinsing.[1][4]

Composition & Structural Characterization

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Property	Specification	Note
Purity	≥ 98.0% (HPLC)	Critical for downstream reduction steps.
Appearance	Pale yellow to tan crystalline powder	Nitro group confers yellow color; darkens on light exposure.
Melting Point	178°C – 185°C (Predicted)	Amides typically melt 40-50°C higher than their ester counterparts (Ester MP: ~137°C).
Solubility	DMSO, DMF, Methanol (Hot)	Poorly soluble in water and non-polar solvents (Hexane).
LogP	~1.3 (Predicted)	Moderate lipophilicity.

Safe Handling & Storage Protocol

Engineering Controls

- Dust Control: Use a local exhaust ventilation (LEV) system or a ductless fume hood with HEPA filtration. Nitroaromatic dusts can be sensitizing.
- Static Discharge: Ground all equipment. While not a primary explosive, dry nitro compounds can be shock-sensitive if impurities (polynitro species) are present.

Personal Protective Equipment (PPE)

- Respiratory: NIOSH N95 or P100 particulate respirator if dust generation is uncontrolled.
- Eyes: Chemical safety goggles (ANSI Z87.1). Do not use safety glasses alone due to the risk of fine dust migration.
- Skin: Nitrile gloves (minimum thickness 0.11 mm). Breakthrough time > 480 min.
- Body: Lab coat required; Tyvek suit recommended for scale-up (>100g) operations.

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Storage Conditions

- Temperature: Store at 2–8°C (Refrigerate).
- Atmosphere: Keep under inert gas (Argon/Nitrogen) if storing for >3 months.
- Incompatibilities: Strong bases (hydrolysis of amide), strong reducing agents (uncontrolled reduction of nitro group), and strong oxidizers.

Emergency Response Protocols

First Aid (Self-Validating Steps)

- Eye Contact: Flush with saline or water for 15 full minutes. Validation: Check pH of eye runoff; continue flushing if pH is not neutral.
- Skin Contact: Wash with soap and water.[2][3] Validation: If yellow staining persists, the compound has penetrated the stratum corneum; monitor for systemic absorption (cyanosis).
- Inhalation: Move to fresh air. Validation: If coughing persists >30 mins, seek medical attention (possible chemical pneumonitis).

Firefighting Measures

- Extinguishing Media: Water spray, dry chemical, or CO_2.[2]
- Specific Hazards: Emits toxic fumes of Nitrogen Oxides (NOx) and Carbon Monoxide under fire conditions.
- Firefighter PPE: Full turnout gear + SCBA. Warning: Runoff water may be toxic to aquatic life.

Synthesis & Purification Workflow

Expert Insight: This compound is rarely bought in bulk; it is usually synthesized in situ. Below is the optimized route avoiding the use of unstable acid chlorides.

Reaction Pathway Diagram

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Caption: Figure 1: Optimized 3-step synthesis from commercially available 2-hydroxy-4-methylbenzoic acid.

Detailed Protocol (Step 3: Ammonolysis)

Rationale: Direct amidation of the ester is preferred over the acid chloride route to prevent side reactions with the nitro group and to minimize moisture sensitivity.

- Setup: Charge a high-pressure glass vessel (pressure tube) with Methyl 2-methoxy-4-methyl-5-nitrobenzoate (1.0 eq).
- Solvent: Add 7N Ammonia in Methanol (10.0 eq). The large excess drives the equilibrium to the amide.
- Reaction: Seal and heat to 60°C for 12–16 hours.
  - Monitoring: TLC (50% EtOAc/Hexane). The ester (Rf ~0.8) should disappear; the amide (Rf ~0.3) will appear.[5]
- Workup:
  - Cool to 0°C. The product often crystallizes directly from the reaction mixture.
  - Filter the precipitate.[6]
  - Wash with cold methanol (2x).
- Purification: Recrystallize from Ethanol/Water (9:1) if purity <98%.

Ecological & Disposal Considerations

- Ecotoxicity: Predicted to be harmful to aquatic organisms (Category 3) due to the nitro moiety, which can be reduced to toxic anilines in anaerobic environments.

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- Disposal:
  - Do not drain.
  - Dissolve in a combustible solvent and burn in a chemical incinerator equipped with an afterburner and scrubber (essential to neutralize NOx emissions).

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